

# No Meta-Analysis of Clinical Trials Found for Robinin

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Robinin*

Cat. No.: *B1680710*

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A comprehensive search for a meta-analysis of clinical trials involving the flavonoid glycoside **Robinin** yielded no results. Currently, there are no published meta-analyses or a sufficient body of clinical trial data to conduct such a review.

While preclinical studies suggest **Robinin** has several potential therapeutic properties, including anti-inflammatory, antioxidant, and cardioprotective effects, this has not yet been translated into extensive clinical evaluation in humans.<sup>[1][2][3][4]</sup> It is important to distinguish between preclinical research and established clinical evidence.

A similarly named study, the "ROBIN" study, was identified; however, this Phase IIa clinical trial investigated a different compound, BI 1467335, for the treatment of diabetic retinopathy and is unrelated to the flavonoid **Robinin**.<sup>[5][6]</sup>

## Preclinical Research on Robinin

Laboratory and animal studies have explored the biological activities of **Robinin**, a naturally occurring flavonoid found in various plants.<sup>[3]</sup> These preliminary studies provide a basis for its potential mechanisms of action.

## Anti-inflammatory and Cardioprotective Effects

Research suggests that **Robinin** may exert anti-inflammatory effects by modulating signaling pathways such as the TLR/NF- $\kappa$ B pathway.<sup>[2][7]</sup> Studies in animal models of myocardial injury

have indicated that **Robinin** may offer cardioprotective effects by attenuating oxidative stress and endoplasmic reticulum-dependent apoptosis through the AKT/GSK3 $\beta$  pathway.[\[1\]](#)[\[4\]](#)

## Other Potential Pharmacological Actions

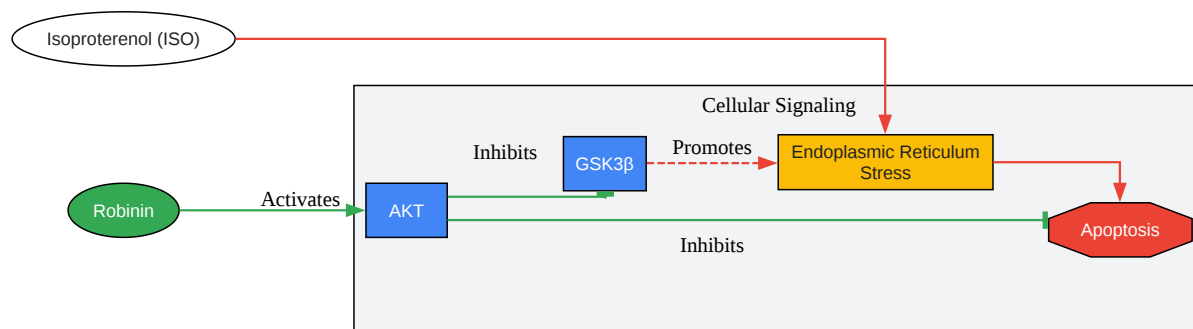
Some research has also investigated the effects of **Robinin** on the central nervous system in animal models, suggesting potential anxiolytic and anticonvulsant properties.[\[8\]](#)

## Summary of Preclinical Findings on Robinin

Biological Activity	Potential Mechanism of Action	Model System	Reference
Cardioprotective	Attenuates oxidative stress-induced apoptosis via AKT/GSK3 $\beta$ pathway	H9c2 cardiomyocytes and Sprague-Dawley rats	<a href="#">[1]</a> <a href="#">[4]</a>
Anti-inflammatory	Modulates TLR/NF- $\kappa$ B signaling pathway	Human peripheral blood mononuclear cells	<a href="#">[7]</a>
Anti-inflammatory	Reduces expression of inflammatory markers (e.g., COX-2, TNF- $\alpha$ )	In vitro and in vivo (rats)	<a href="#">[2]</a>
Anxiolytic & Anticonvulsant	Interaction with GABA-A receptors	Adult Zebrafish	<a href="#">[8]</a>

## Signaling Pathway of Robinin in Cardioprotection

The following diagram illustrates the proposed signaling pathway through which **Robinin** may protect cardiac cells from stress-induced damage, based on preclinical findings.[\[1\]](#)[\[4\]](#)



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### Robinin's proposed cardioprotective signaling pathway.

In conclusion, while **Robinin** is a subject of scientific interest, there is a notable absence of clinical trial data and, consequently, no meta-analyses. The information available is from preclinical studies, which, while promising, requires validation through rigorous clinical trials in humans to establish safety and efficacy.

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- To cite this document: BenchChem. [No Meta-Analysis of Clinical Trials Found for Robinin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680710#meta-analysis-of-clinical-trials-involving-robinin]

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